

Personal protective equipment for handling Disodium succinate-d4

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Compound of Interest

Compound Name: Disodium succinate-d4

Cat. No.: B12397417

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Essential Safety and Handling Guide for Disodium Succinate-d4

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Disodium succinate-d4**. The following procedures are designed to ensure a safe laboratory environment and proper material management.

Hazard Identification and Classification

Disodium succinate-d4 is classified with the following hazards. Users should familiarize themselves with these potential risks before handling the material.

Hazard Classification	Description	Primary Route of Exposure
Skin Irritation (Category 2)	Causes skin irritation.[1][2][3][4]	Dermal
Serious Eye Irritation (Category 2/2A)	Causes serious eye irritation.[1][2][3][4]	Ocular
Specific Target Organ Toxicity	May cause respiratory irritation.[1][3]	Inhalation

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Adherence to the following operational procedures is mandatory to minimize exposure and ensure safety.

Engineering Controls

- Ventilation: Always handle **Disodium succinate-d4** in a well-ventilated area.[\[5\]](#)[\[6\]](#) Use a chemical fume hood or provide appropriate exhaust ventilation at places where dust may form.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Safety Stations: Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[3\]](#)

Personal Protective Equipment (PPE)

The following PPE is required when handling **Disodium succinate-d4**. All equipment should be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[1\]](#)
[\[8\]](#)

PPE Category	Specification
Eye/Face Protection	Wear appropriate safety glasses with side shields. [1]
Skin Protection	Wear chemically resistant, impervious gloves such as Nitrile rubber (minimum 0.11 mm thickness). [1] [8] Use proper glove removal technique to avoid skin contact. [1] Wash and dry hands after use. [1] [5]
Body Protection	Wear a lab coat or impervious clothing to protect against chemical splashes. [1] [5]
Respiratory Protection	For nuisance exposures involving dust, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN) respirator cartridges. [1]

Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)[\[7\]](#)
- Avoid the formation and inhalation of dust and aerosols.[\[1\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[\[7\]](#)
- Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[\[1\]](#)[\[4\]](#)[\[7\]](#)

Storage

- Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- The recommended storage temperature is room temperature, away from light and moisture.[\[2\]](#)

Disposal Plan

Proper disposal of **Disodium succinate-d4** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

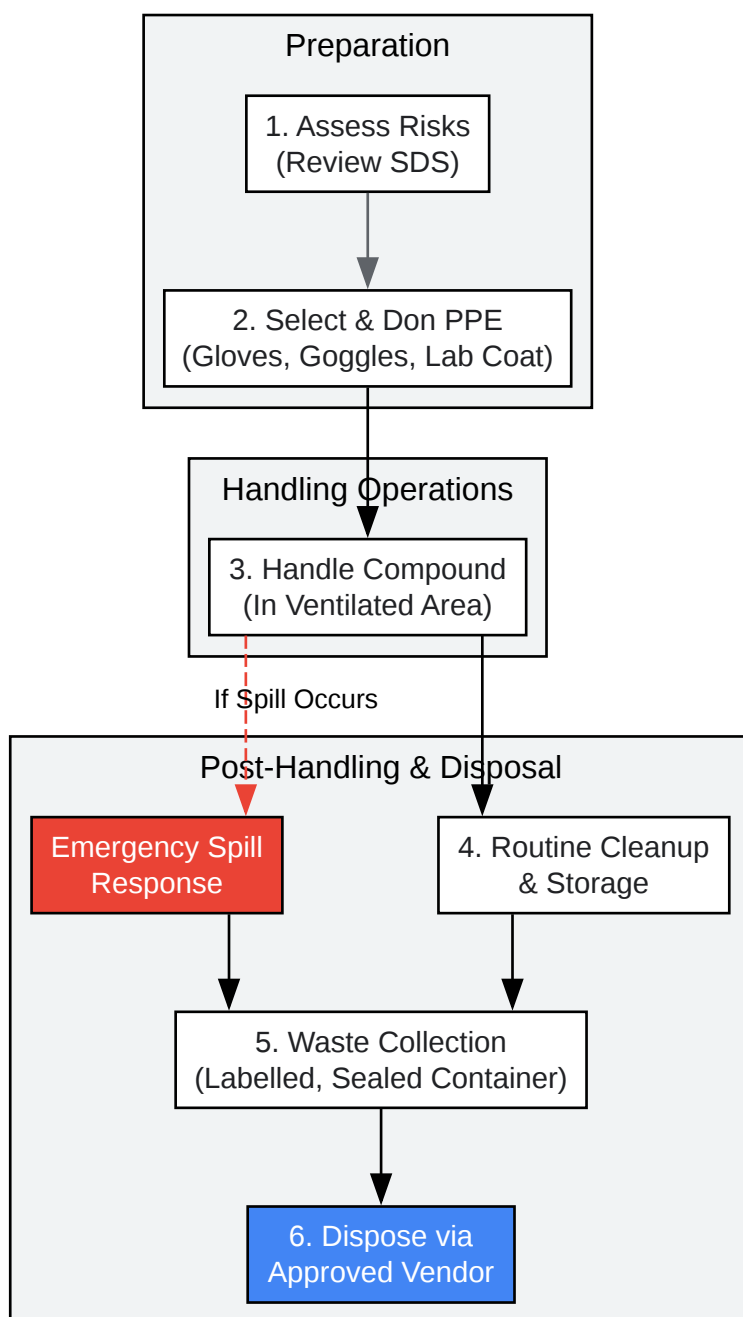
- Solid Waste: Collect surplus material and residues in a suitable, closed container labeled for disposal.[\[1\]](#)[\[8\]](#) Sweep up spills without creating dust.[\[1\]](#)
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste.[\[1\]](#)

Disposal Method

- Dispose of all waste materials at an approved waste disposal plant.[\[1\]](#)[\[7\]](#)
- All disposal practices must be in accordance with local, state, and federal regulations.[\[3\]](#)[\[7\]](#)
Do not allow the product to enter drains.[\[1\]](#)[\[5\]](#)

Workflow for Safe Handling and Disposal

The following diagram outlines the logical workflow for the safe management of **Disodium succinate-d4** in a laboratory setting.



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